

# Unveiling the Physicochemical Properties of Thiol-C9-PEG7

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiol-C9-PEG7

Cat. No.: B165256

[Get Quote](#)

For Immediate Release

Shanghai, China – December 12, 2025 – In response to the growing interest in bifunctional molecules for advanced applications in drug development and materials science, this technical guide provides a concise overview of the key molecular characteristics of **Thiol-C9-PEG7**. This information is crucial for researchers and scientists utilizing this compound in their experimental workflows.

**Thiol-C9-PEG7** is a heterobifunctional linker molecule featuring a terminal thiol group and a polyethylene glycol (PEG) chain. The thiol moiety allows for covalent attachment to various substrates, including maleimides and noble metal surfaces, while the PEG chain imparts hydrophilicity and biocompatibility. The "C9" designation typically refers to a nine-carbon aliphatic spacer that connects the thiol group to the PEG chain.

## Molecular Identity and Weight

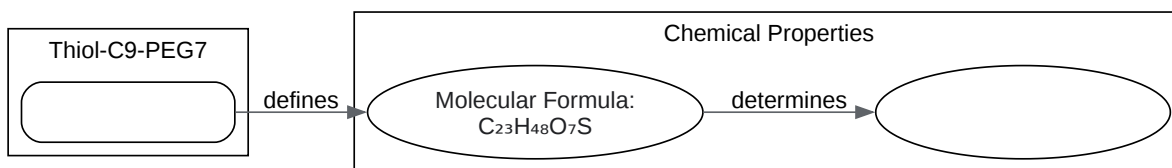
The definitive identification of **Thiol-C9-PEG7** is achieved through its Chemical Abstracts Service (CAS) Registry Number, which is 130727-44-5<sup>[1]</sup>. This unique identifier is linked to a specific chemical structure and its associated properties.

Based on its molecular formula,  $C_{23}H_{48}O_7S$ , the molecular weight of **Thiol-C9-PEG7** has been determined.<sup>[2][3][4][5][6][7][8]</sup> This fundamental property is essential for accurate stoichiometric calculations in experimental protocols.

Property	Value	References
CAS Number	130727-44-5	[1][2][3][4][5][6][7][8]
Molecular Formula	C <sub>23</sub> H <sub>48</sub> O <sub>7</sub> S	[2][3][4][5][6][7][8]
Molecular Weight	468.69 g/mol	[2][3][4][5][6][7][8]

## Structural Information

The systematic chemical name for the structure associated with CAS number 130727-44-5 is often cited as (1-Mercaptoundec-11-yl)hexa(ethylene glycol) or 29-Mercapto-3,6,9,12,15,18-hexaoxanonacosan-1-ol.[3][4][5] This nomenclature provides a detailed description of the molecule's architecture, comprising a thiol group at one end of an eleven-carbon chain (undecyl), which is in turn attached to a hexa(ethylene glycol) chain.



[Click to download full resolution via product page](#)

Relationship between CAS number, molecular formula, and molecular weight for **Thiol-C9-PEG7**.

## Experimental Considerations

Due to the presence of a terminal thiol group, **Thiol-C9-PEG7** is susceptible to oxidation, which can lead to the formation of disulfide bonds. Therefore, it is recommended to store the compound under an inert atmosphere and at low temperatures, typically -20°C, to maintain its chemical integrity.[2][4] For experimental setups, the use of reducing agents such as dithiothreitol (DTT) or tris(2-carboxyethyl)phosphine (TCEP) may be necessary to ensure the thiol group remains in its reduced, reactive state.

This technical guide is intended for informational purposes only and is based on publicly available data. Researchers should consult specific product documentation for detailed specifications and handling instructions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thiol-C9-PEG7 | 130727-44-5 - 乐研试剂 [leyan.com]
- 2. electrochem.bocsci.com [electrochem.bocsci.com]
- 3. obires.com [obires.com]
- 4. (1-MERCAPTOUNDEC-11-YL)HEXA(ETHYLENE GL& | 130727-44-5 | lookchem [lookchem.com]
- 5. a2bchem.com [a2bchem.com]
- 6. molecularinfo.com [molecularinfo.com]
- 7. CAS 130727-44-5 | Sigma-Aldrich [sigmaaldrich.com]
- 8. Self Assembled Monolayer Reagent Hydroxy-EG6-undecanethiol | CAS 130727-44-5 Dojindo [dojindo.com]
- To cite this document: BenchChem. [Unveiling the Physicochemical Properties of Thiol-C9-PEG7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165256#what-is-the-molecular-weight-of-thiol-c9-peg7]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)